

# Application Notes and Protocols: 103D5R in Hypoxic vs. Normoxic Conditions

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Compound of Interest		
Compound Name:	103D5R	
Cat. No.:	B1663896	Get Quote

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### Introduction

**103D5R** is a novel small-molecule inhibitor of Hypoxia-Inducible Factor-1 (HIF-1), a key transcription factor in cellular adaptation to low oxygen environments (hypoxia).[1][2] HIF-1 plays a crucial role in tumor progression and angiogenesis, making it a significant therapeutic target in oncology.[1][2] This document provides detailed application notes and protocols for studying the effects of **103D5R** in both hypoxic and normoxic conditions. The primary mechanism of **103D5R** is the inhibition of HIF-1 $\alpha$  protein synthesis, which occurs irrespective of oxygen levels.[1][2] This leads to the downregulation of HIF-1 target genes, such as Vascular Endothelial Growth Factor (VEGF) and Glucose Transporter-1 (Glut-1), thereby affecting crucial cellular processes in cancer.[2][3]

# Data Presentation Quantitative Effects of 103D5R

The following tables summarize the known quantitative effects of **103D5R** on cancer cell lines.

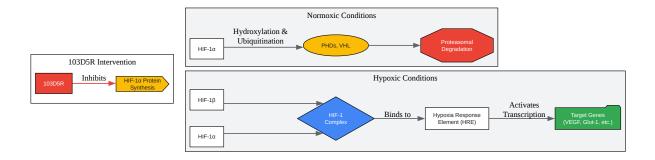


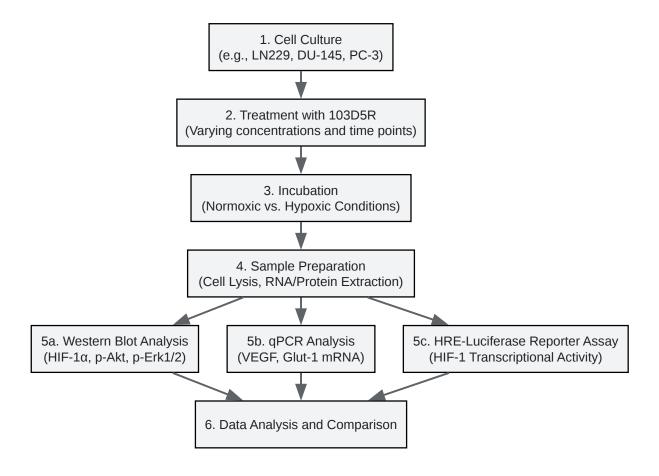
Parameter	Cell Line	Condit	on	Value	R	Reference
IC50 (HIF-1 Activation)	-	Нурохіа	a	35 μΜ	[4	4]
IC50 (Proliferation)	LN229 (Glic	oma) Not Spo	ecified	26 μΜ	[4	4]
Experiment	Cell Line	103D5R Concentratio n	Duratior	ı E	Observed Effect under Hypoxia	Reference
HIF-1α Protein Levels	LN229 (Glioma)	20-50 μmol/L	24 hours	de de H	Pose- ependent ecrease in HF-1α rotein.	[3]
HIF-1α Protein Levels	LN229 (Glioma)	50 μmol/L	4, 8, 16, hours	dı 24 dı H	ime- ependent ecrease in IIF-1α rotein.	[3]
HIF-1α Protein Levels	DU-145 (Prostate), PC-3 (Prostate), MDA-MB-468 (Breast)	50 μmol/L	24 hours	H p	nhibition of HF-1α rotein .ccumulation.	[3]
Phosphorylati on of Akt, Erk1/2, SAPK/JNK	LN229 (Glioma)	50 μmol/L	15 min - hours	24 or at	nhibition of hosphorylati n without ffecting total rotein levels.	[5]

## **Signaling Pathways and Experimental Workflow**



### 103D5R Mechanism of Action







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### References

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